

Application Notes and Protocols for AL-3138 Powder

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Compound of Interest

Compound Name: AL-3138

Cat. No.: B15570684

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Introduction

AL-3138, also known as 11-Deoxy-16-fluoro PGF2 α , is a synthetic analogue of prostaglandin F2 α (PGF2 α). Prostaglandins are a group of physiologically active lipid compounds that exhibit diverse hormone-like effects. As an analogue of PGF2 α , **AL-3138** is anticipated to be a potent agonist at the prostaglandin F receptor, making it a valuable tool for researchers in various fields, including smooth muscle physiology, reproductive biology, and glaucoma research. Proper reconstitution and storage of **AL-3138** powder are critical to ensure its stability and biological activity in experimental settings.

These application notes provide detailed protocols for the reconstitution and storage of **AL-3138** powder, based on the known properties of the parent compound, PGF2 α , and other prostaglandin analogues.

Data Presentation

Due to the limited availability of specific data for **AL-3138**, the following tables summarize the solubility and storage information for the closely related compound, Prostaglandin F2 α (PGF2 α), which can be used as a guideline.

Table 1: Solubility of Prostaglandin F2 α

Solvent	Approximate Solubility	Reference
DMSO	~100 mg/mL	[1][2]
Ethanol	~100 mg/mL	[1][2]
PBS (pH 7.2)	~10 mg/mL	[2]
Water	1 mg/mL	

Table 2: Storage and Stability of Prostaglandin F2 α

Form	Storage Temperature	Stability	Notes	Reference
Crystalline Solid	-20°C	≥ 4 years	As supplied.	
Solution in Organic Solvent (e.g., Ethanol, DMSO)	-20°C	At least two years (for PGE1)	Aliquot to avoid repeated freeze-thaw cycles.	
Aqueous Solution	2-8°C	Stable for 30 days.	Avoid repeated freeze-thaw cycles. Not recommended for long-term storage.	
Aqueous Solution	Frozen (-20°C)	Several months in single-use aliquots.	Avoid repeated freeze-thaw cycles.	

Experimental Protocols

Protocol 1: Reconstitution of AL-3138 Powder

This protocol describes the preparation of a stock solution of **AL-3138**. It is recommended to prepare a concentrated stock solution in an organic solvent, which can then be further diluted in aqueous buffers or cell culture media for experiments.

Materials:

- **AL-3138** powder
- Anhydrous ethanol or Dimethyl sulfoxide (DMSO)
- Sterile, airtight vials
- Calibrated micropipettes and sterile tips

Procedure:

- **Equilibrate:** Allow the vial of **AL-3138** powder to warm to room temperature before opening to prevent moisture condensation.
- **Solvent Addition:** Based on the desired stock concentration and the solubility data for PGF2 α (Table 1), carefully add the appropriate volume of anhydrous ethanol or DMSO to the vial. For example, to prepare a 10 mg/mL stock solution, add 100 μ L of solvent to 1 mg of **AL-3138** powder.
- **Dissolution:** Cap the vial tightly and vortex gently until the powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particulates.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile, airtight vials. This will minimize contamination and degradation from repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at -20°C.

Protocol 2: Storage of AL-3138

Proper storage is crucial for maintaining the integrity of **AL-3138**.

Storage of Powder:

- The lyophilized powder of **AL-3138** should be stored at -20°C upon receipt.
- When stored correctly, the powder should be stable for at least two years.

Storage of Reconstituted Solutions:

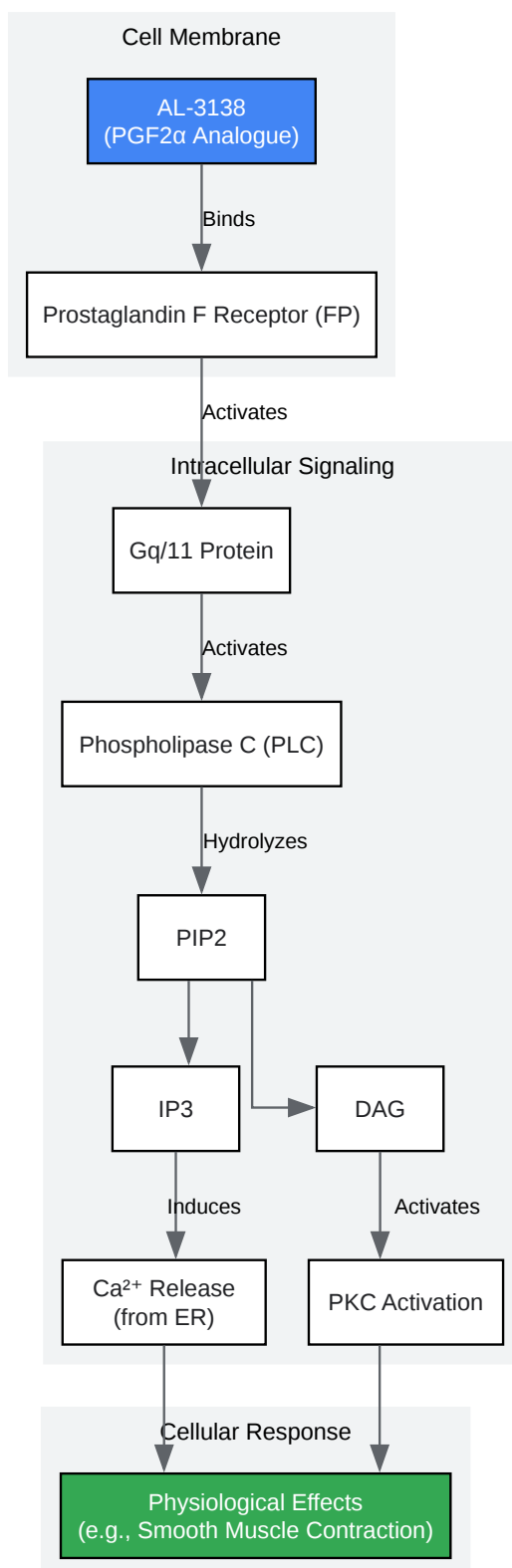
- Organic Stock Solutions: Stock solutions of **AL-3138** in anhydrous ethanol or DMSO should be stored at -20°C. It is advisable to use these solutions within one year.
- Aqueous Solutions: The preparation of aqueous stock solutions is not recommended for long-term storage due to the potential for hydrolysis and degradation. If an aqueous solution must be prepared, it should be made fresh for each experiment. For short-term storage, aqueous solutions of PGF2 α have been shown to be stable for up to 30 days at 2-8°C. However, it is best practice to use freshly prepared aqueous dilutions.

Mandatory Visualization



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Caption: Workflow for Reconstituting **AL-3138** Powder.



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Caption: Postulated Signaling Pathway of **AL-3138**.

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References

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